

2-Ethynylquinoline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: **2-Ethynylquinoline**

Cat. No.: **B1355119**

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended as a technical guide and is based on available data for **2-Ethynylquinoline** and structurally related compounds. It is not a substitute for a formal Safety Data Sheet (SDS). Always consult the specific SDS provided by the supplier before handling this chemical and adhere to all institutional and regulatory safety protocols.

Hazard Identification and Classification

While a specific Safety Data Sheet for **2-Ethynylquinoline** is not readily available, data from structurally similar compounds, such as 2-ethylquinoline and 5,8-diethynylquinoline, provide valuable insight into its potential hazards. Based on this information, **2-Ethynylquinoline** is anticipated to be classified as an irritant. The quinoline backbone itself is associated with more severe hazards.

Table 1: GHS Classification (Anticipated)

Hazard Class	Hazard Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation)	Category 3	H335: May cause respiratory irritation

Note: The GHS classification is extrapolated from data on 2-ethylquinoline and 5,8-diethynylquinoline.

The parent compound, quinoline, carries additional warnings, including being harmful if swallowed, toxic in contact with skin, suspected of causing genetic defects, potentially causing cancer, and being toxic to aquatic life with long-lasting effects[1]. Due to the presence of the quinoline moiety, a cautious approach is warranted when handling **2-Ethynylquinoline**, assuming it may share some of these hazardous properties.

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe handling and storage.

Table 2: Physical and Chemical Properties of **2-Ethynylquinoline**

Property	Value	Source
Molecular Formula	C ₁₁ H ₇ N	PubChem[2]
Molecular Weight	153.18 g/mol	PubChem[2]
Appearance	Not explicitly available, likely a solid or liquid.	-
CAS Number	40176-78-1	PubChem[2]

Safe Handling and Storage

Adherence to proper handling and storage procedures is paramount to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **2-Ethynylquinoline**.

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification
Eye/Face Protection	Wear tightly fitting safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or chemical-resistant apron should be worn.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If the substance is a powder or if aerosols may be generated, a NIOSH-approved respirator with an appropriate cartridge is recommended.

Engineering Controls

Engineering controls are the first line of defense in minimizing exposure to hazardous chemicals.

- Ventilation: Always handle **2-Ethynylquinoline** in a well-ventilated area. A certified chemical fume hood is the preferred engineering control.
- Eyewash Stations and Safety Showers: Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.

Storage

Proper storage is critical to prevent degradation and ensure the stability and safety of the compound.

- Containers: Keep containers tightly closed.
- Environment: Store in a cool, dry, and well-ventilated area.
- Incompatible Materials: Keep away from strong oxidizing agents.

Emergency Procedures

In the event of an exposure or spill, immediate and appropriate action is crucial.

First-Aid Measures

Table 4: First-Aid Measures

Exposure Route	Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release Measures

- Small Spills: Absorb with an inert material (e.g., vermiculite, sand) and place in a suitable container for disposal.
- Large Spills: Evacuate the area. Wear appropriate PPE. Prevent the spill from entering drains or waterways. Contain the spill and collect the material for disposal according to local regulations.

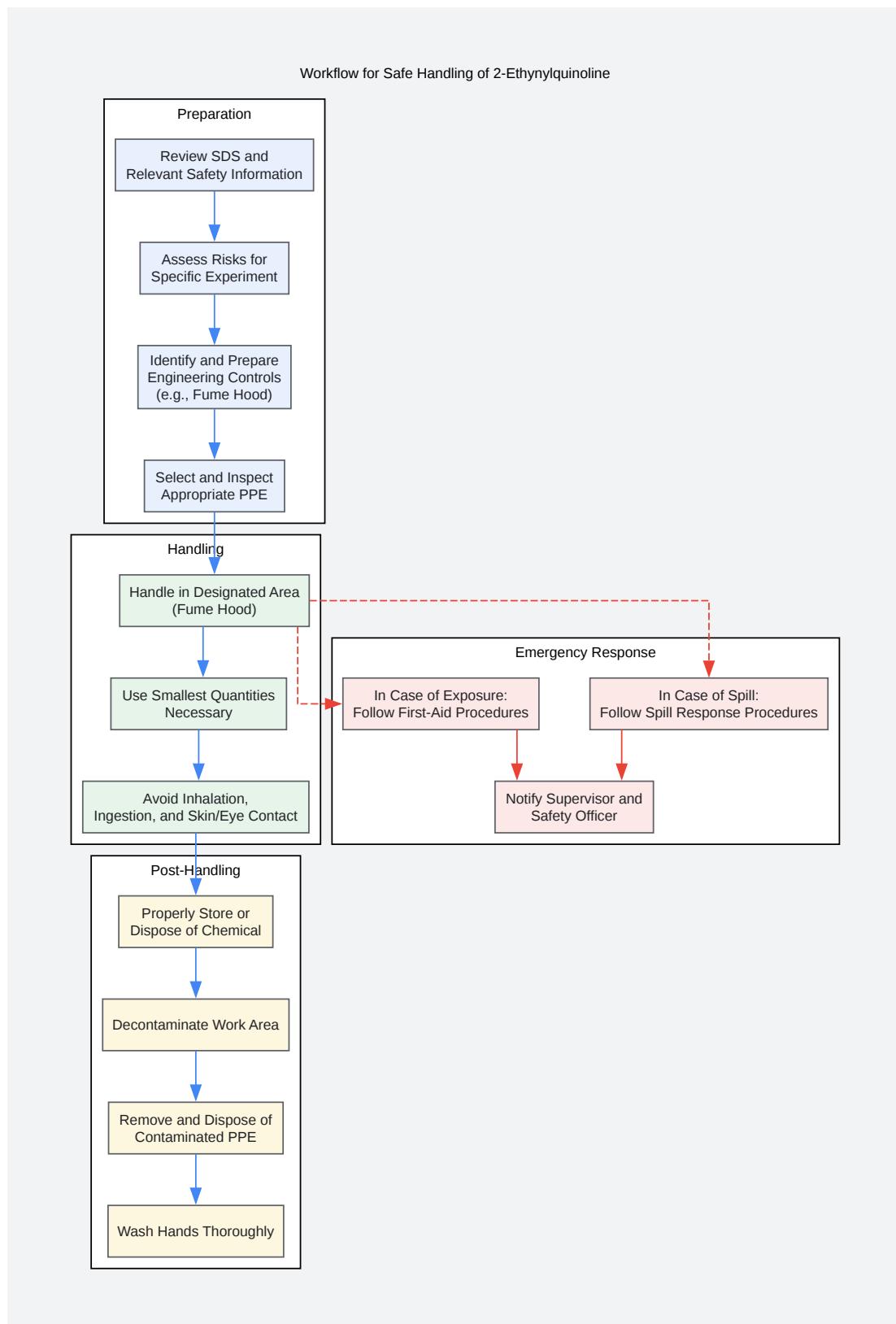
Experimental Protocols

While specific experimental protocols for the safety assessment of **2-Ethynylquinoline** are not available in the searched literature, standard toxicological assays would be employed to determine its hazard profile. These would include:

- Acute Oral, Dermal, and Inhalation Toxicity Studies: To determine the LD50 and LC50 values.
- Skin and Eye Irritation/Corrosion Studies: Typically performed on animal models (e.g., rabbits) to assess the potential for irritation.
- Genotoxicity Assays: A battery of in vitro and in vivo tests to evaluate the potential for mutagenic or clastogenic effects.
- Carcinogenicity Bioassays: Long-term studies in animal models to assess the potential to cause cancer.

Logical Workflow for Safe Handling

The following diagram illustrates the logical workflow for ensuring the safe handling of **2-Ethynylquinoline** in a research environment.

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Caption: Logical workflow for the safe handling of **2-Ethynylquinoline**.

This guide provides a foundational understanding of the potential hazards and safe handling practices for **2-Ethynylquinoline**. Researchers, scientists, and drug development professionals are strongly encouraged to use this information in conjunction with a thorough risk assessment for their specific experimental protocols.

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References

- 1. industrialchemicals.gov.au [industrialchemicals.gov.au]
- 2. 2-Ethynylquinoline | C11H7N | CID 13081749 - PubChem [pubchem.ncbi.nlm.nih.gov]
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